

An In-Depth Technical Guide to EPZ031686: Structure, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: EPZ031686

Cat. No.: B607356

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This technical guide provides a comprehensive overview of **EPZ031686**, a potent and orally bioavailable small molecule inhibitor of the histone methyltransferase SMYD3. This document details its chemical structure, a likely synthetic route, and its biological activity, including key quantitative data and detailed experimental protocols for its evaluation.

Core Structure and Chemical Properties

EPZ031686 is an oxindole sulfonamide with the chemical name 6-chloro-2-oxo-N-(((1R,3r,5S)-8-(((1-(4,4,4-trifluorobutyl)piperidin-4-yl)methyl)sulfonyl)-8-azabicyclo[3.2.1]octan-3-yl)indoline-5-carboxamide^[1]^[2]. Its structure is characterized by a chlorinated oxindole core, a central bridged azabicyclic scaffold, and a trifluorinated piperidine side chain linked by a sulfonamide.

Table 1: Chemical Properties of **EPZ031686**

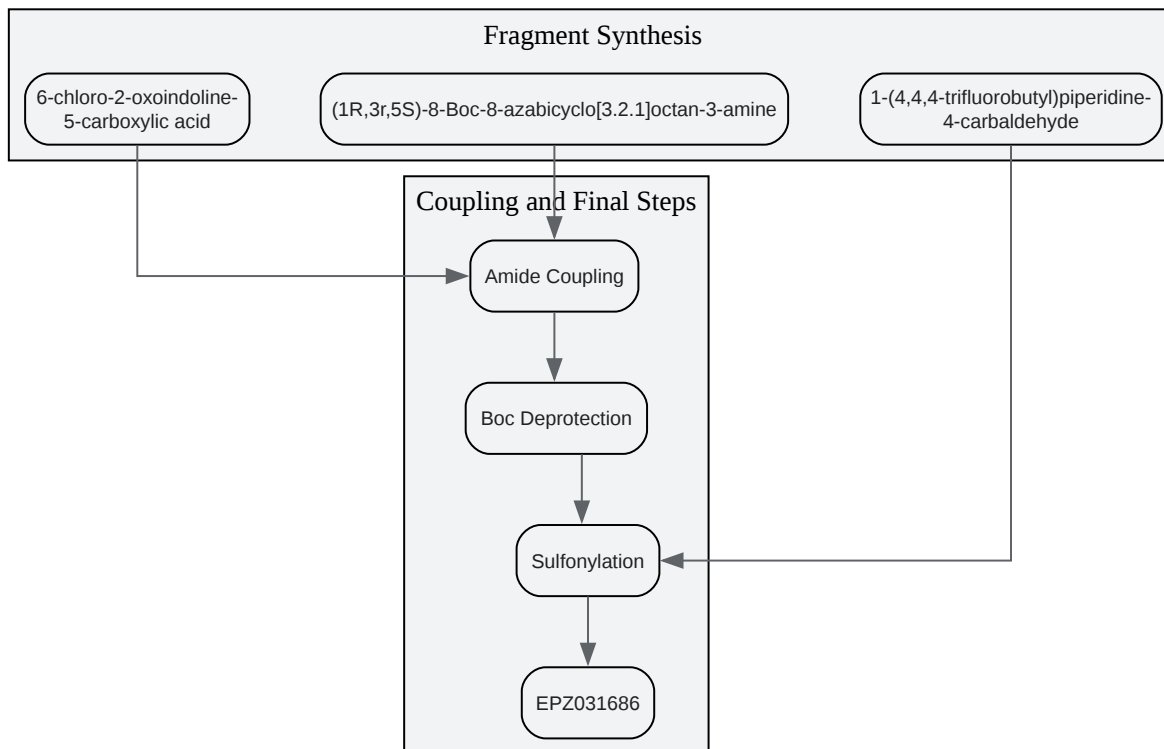
Property	Value
Molecular Formula	C ₂₆ H ₃₄ ClF ₃ N ₄ O ₄ S ^[1]
Molecular Weight	591.09 g/mol ^[3]
CAS Number	2095161-11-6 ^[3]
Appearance	White to light yellow solid ^[3]
Solubility	Soluble in DMSO ^[4]

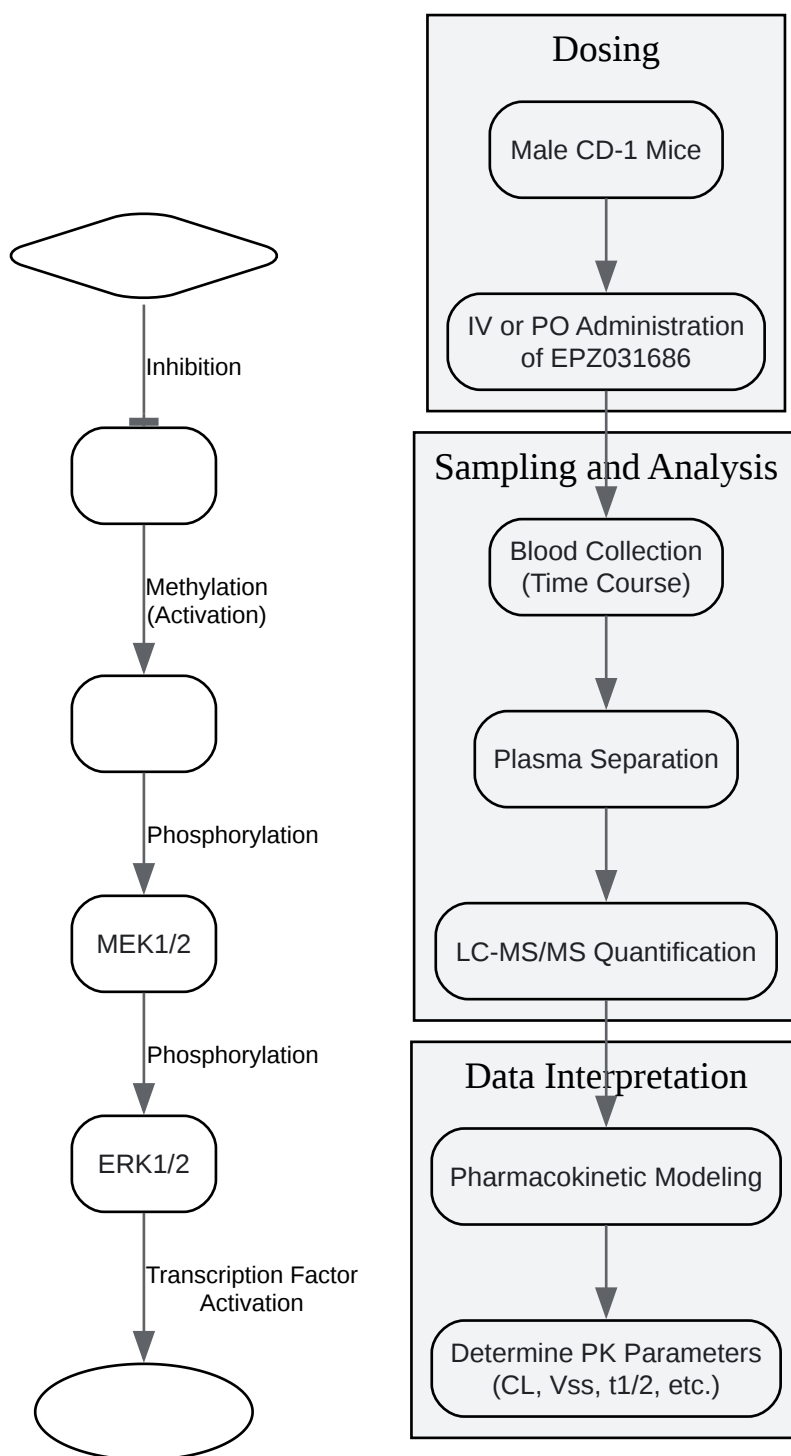
Synthesis of EPZ031686

While the detailed, step-by-step synthesis is proprietary and found in the supplementary information of the primary publication, a likely synthetic route can be constructed based on the known chemistry of its fragments. The synthesis would logically involve the preparation of three key intermediates followed by their coupling.

Likely Synthetic Workflow

The overall synthesis can be visualized as the coupling of three main building blocks: a functionalized oxindole, a protected azabicyclo[3.2.1]octane amine, and a piperidine-containing sulfonyl chloride.





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